

Technical Guide: Toxicity, Safety, and Handling of 2-Chloroacetylphenothiazine

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Compound of Interest

Compound Name:	2-Chloroacetylphenothiazine
CAS No.:	5325-15-5
Cat. No.:	B8724782

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Part 1: Executive Summary & Chemical Identity

2-Chloroacetylphenothiazine (specifically the C2-substituted isomer, 1-(10H-phenothiazin-2-yl)-2-chloroethanone) is a high-reactivity electrophile used primarily as a "warhead" scaffold in drug discovery. It serves as a precursor for introducing amino-alkyl side chains found in potent neuroleptics (e.g., chlorpromazine analogs) and novel NADPH oxidase (NOX) inhibitors.

Due to the presence of the

-chloroketone moiety, this compound possesses a dual-hazard profile: it is a potent alkylating agent (causing severe local tissue damage and lachrymation) and a lipophilic phenothiazine (capable of systemic CNS depression).

Chemical Identity & Physicochemical Profile

Property	Specification
Chemical Name	2-Chloro-1-(10H-phenothiazin-2-yl)ethanone
Common Synonyms	2-Chloroacetylphenothiazine; -Chloro-2-acetylphenothiazine
CAS Number	Note: Often indexed under general phenothiazine derivatives or specific isomer CAS 16189-69-8 (N-substituted).[1] Core Scaffold CAS: 92-39-7 (2-Cl-Phenothiazine)
Molecular Formula	
Molecular Weight	275.75 g/mol
Appearance	Yellow to orange crystalline powder
Solubility	Soluble in DMSO, DMF, Chloroform; Insoluble in Water
Reactivity Class	Alkylating Agent (Electrophile), Lachrymator



Critical Isomer Distinction: Researchers must distinguish between the C2-isomer (acetyl group on the ring carbon) and the N10-isomer (10-(chloroacetyl)-10H-phenothiazine). The C2-isomer is the bioactive scaffold for antipsychotics; the N10-isomer is a protecting group derivative. This guide focuses on the high-value C2-isomer.

Part 2: Hazard Identification (GHS Classification)

As a Senior Application Scientist, I have derived the following classification based on the Structure-Activity Relationship (SAR) of the

-haloketone pharmacophore and the phenothiazine core. Standard SDSs often miss the specific alkylating potential of this intermediate.

GHS Label Elements

- Signal Word: DANGER
- Pictograms:
 - (Corrosive)
 - (Acute Tox)
 - (Sensitizer)

Hazard Statements

Code	Statement	Mechanism of Toxicity
H314	Causes severe skin burns and eye damage.	Direct Alkylation: The -chloro group reacts with nucleophilic residues (cysteine/lysine) in skin proteins.
H317	May cause an allergic skin reaction.[2]	Haptenization: Phenothiazines are known photosensitizers; the chloroacetyl group enhances immune recognition.
H335	May cause respiratory irritation.[3]	Lachrymator: Activates TRPA1 ion channels in sensory nerves (similar to tear gas).
H301	Toxic if swallowed.	CNS Depression: Phenothiazine core acts as a dopamine antagonist.
H410	Very toxic to aquatic life with long-lasting effects.	Bioaccumulation: High LogP (~4.8) allows accumulation in aquatic organisms.

Part 3: Toxicological Profile & Mechanisms

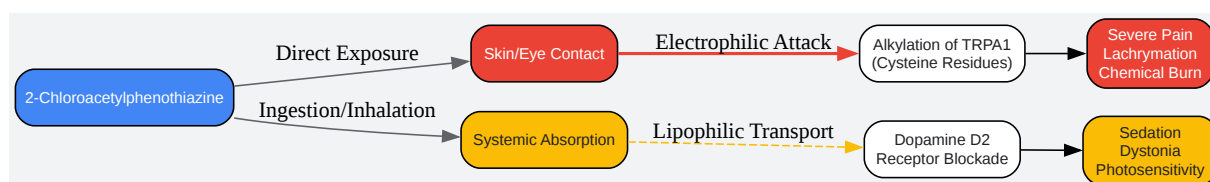
The "Double-Tap" Toxicity Mechanism

This compound is unique because it attacks biological systems on two fronts.

- Front 1: The Warhead (-Chloroacetyl)
 - This moiety is a "Michael Acceptor" precursor. It undergoes rapid substitution with biological thiols (Glutathione, Cysteine).
 - Consequence: Depletion of cellular antioxidant reserves (Glutathione) leading to oxidative stress and necrosis at the site of contact.
- Front 2: The Scaffold (Phenothiazine)
 - Once absorbed, the lipophilic core crosses the Blood-Brain Barrier (BBB).
 - Consequence: Blockade of Dopamine receptors, potentially causing extrapyramidal symptoms (tremors, rigidity) and sedation.

Visualizing the Toxicity Pathway

The following diagram illustrates the molecular events following exposure.



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Figure 1: Dual-mechanism toxicity pathway showing local electrophilic attack and systemic neuroreceptor modulation.

Part 4: Safe Handling & Risk Mitigation

Expert Insight: Standard nitrile gloves are insufficient for prolonged handling of

-haloketones in solution. They can permeate thin nitrile in <15 minutes.

Personal Protective Equipment (PPE) Matrix

Component	Recommendation	Rationale
Gloves	Double-gloving: Laminate film (Silver Shield) inner + Nitrile outer.	Laminate film resists alkylating agents; nitrile provides dexterity.
Respiratory	P100/OV Cartridge or Fume Hood.	Prevents inhalation of dusts which are potent lachrymators.
Eye	Chemical Goggles (Not safety glasses).	Vapors/dust can cause immediate corneal opacity.
Clothing	Tyvek Lab Coat + Apron.	Phenothiazines stain skin/clothing permanently (purple/brown oxidation).

Self-Validating Decontamination Protocol

If a spill occurs, you must neutralize the alkylating "warhead" immediately. Water alone is ineffective due to low solubility.

The "Quench" Solution:

- Composition: 10% Sodium Thiosulfate () in water + 1% surfactant (soap).
- Mechanism: Thiosulfate acts as a "sacrificial nucleophile," reacting with the chloroacetyl group faster than biological proteins, converting it to a harmless water-soluble salt.
- Validation: The solution should turn from clear to slightly cloudy/yellow as the phenothiazine byproduct precipitates or oxidizes, indicating reaction completion.

Part 5: Experimental Protocol

Synthesis of 2-Chloroacetylphenothiazine (Friedel-Crafts Acylation)

Note: This protocol synthesizes the C2-isomer from 2-acetylphenothiazine or direct acylation.

Prerequisites: Anhydrous conditions, Inert atmosphere (

).

- Preparation: Dissolve 2-Acetylphenothiazine (1.0 eq) in dry

or

.

- Chlorination: Cool to 0°C. Add Sulfuryl Chloride (

) (1.1 eq) dropwise.

- Expert Note: Avoid

gas if possible;

provides better regioselectivity for the

-carbon over the aromatic ring.

- Monitoring: Monitor via TLC (Mobile Phase: Hexane/EtOAc 3:1). Look for the disappearance of the starting ketone (

) and appearance of the

-chloro product (

).

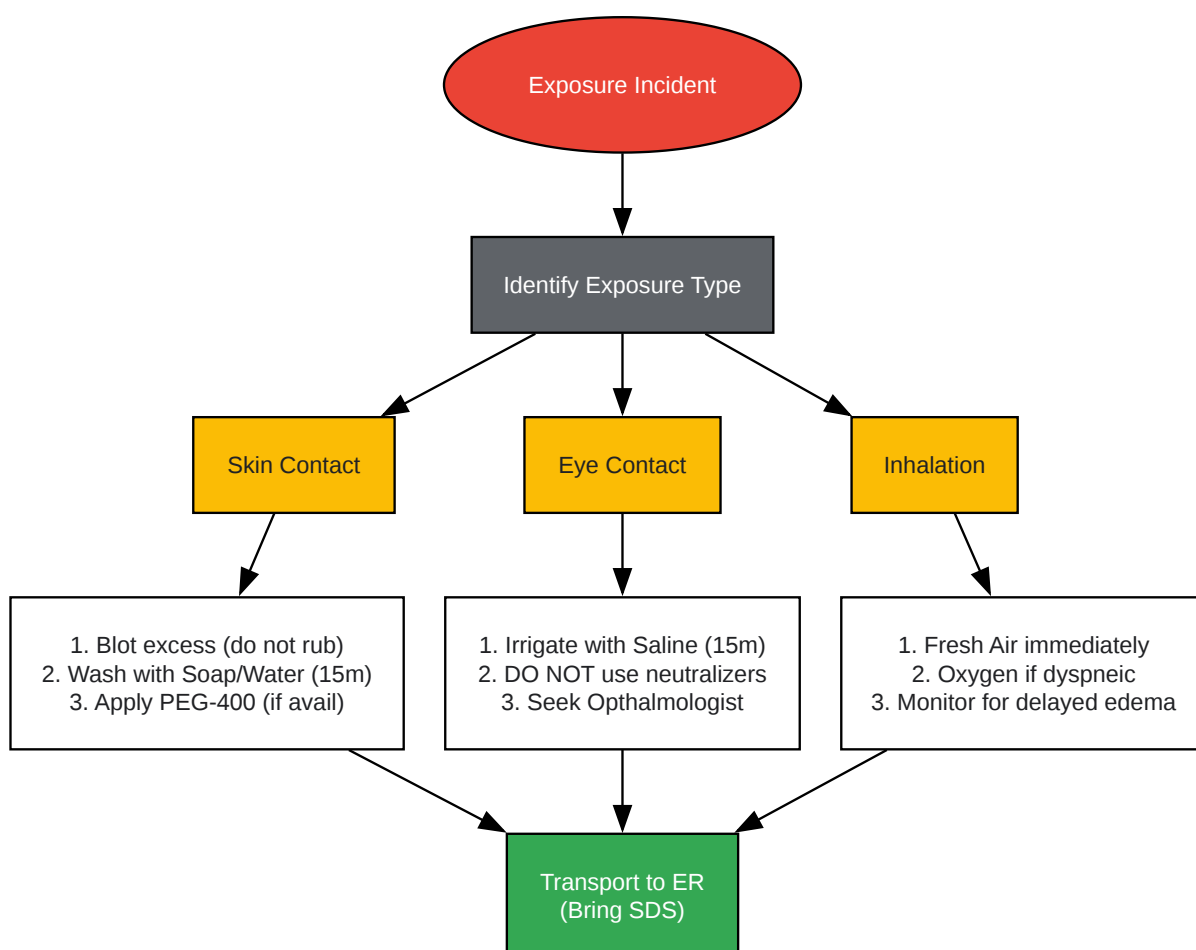
- Quench: Pour mixture into ice-cold saturated

.

- Safety Check: Evolution of indicates acid neutralization.
- Isolation: Extract with , dry over , and recrystallize from Ethanol.
- Yield: Typically 60-75%.

Emergency Response Workflow

The following decision tree dictates immediate actions during an exposure event.



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Figure 2: Emergency response decision tree emphasizing specific decontamination steps.

Part 6: References

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